

4-Amino-3-bromoisoquinoline CAS number and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-bromoisoquinoline

Cat. No.: B112583

[Get Quote](#)

4-Amino-3-bromoisoquinoline: A Technical Guide

CAS Number: 40073-37-8

This technical guide provides a comprehensive overview of **4-Amino-3-bromoisoquinoline**, a heterocyclic aromatic compound of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical properties, outlines a potential synthetic pathway, and discusses its prospective biological significance based on related compounds.

Chemical and Physical Properties

4-Amino-3-bromoisoquinoline, with the molecular formula $C_9H_7BrN_2$, possesses a molecular weight of 223.07 g/mol .[\[1\]](#)[\[2\]](#) While extensive experimental data is not readily available in the public domain, a combination of data from chemical suppliers and computational predictions provides insight into its characteristics.

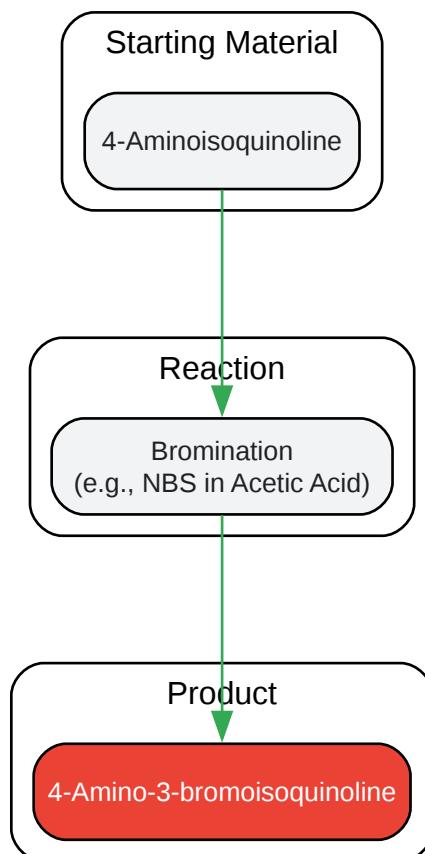
Property	Value	Source
CAS Number	40073-37-8	[1] [2]
Molecular Formula	C ₉ H ₇ BrN ₂	[1] [2]
Molecular Weight	223.07 g/mol	[1] [2]
Boiling Point	397.8°C at 760 mmHg (Predicted)	[3]
Density	1.649 g/cm ³ (Predicted)	[3]
Flash Point	194.4°C (Predicted)	[3]
Refractive Index	1.732 (Predicted)	[3]
Storage Temperature	2-8°C	[4]
XLogP3-AA	2.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Topological Polar Surface Area	38.9 Å ²	[1]

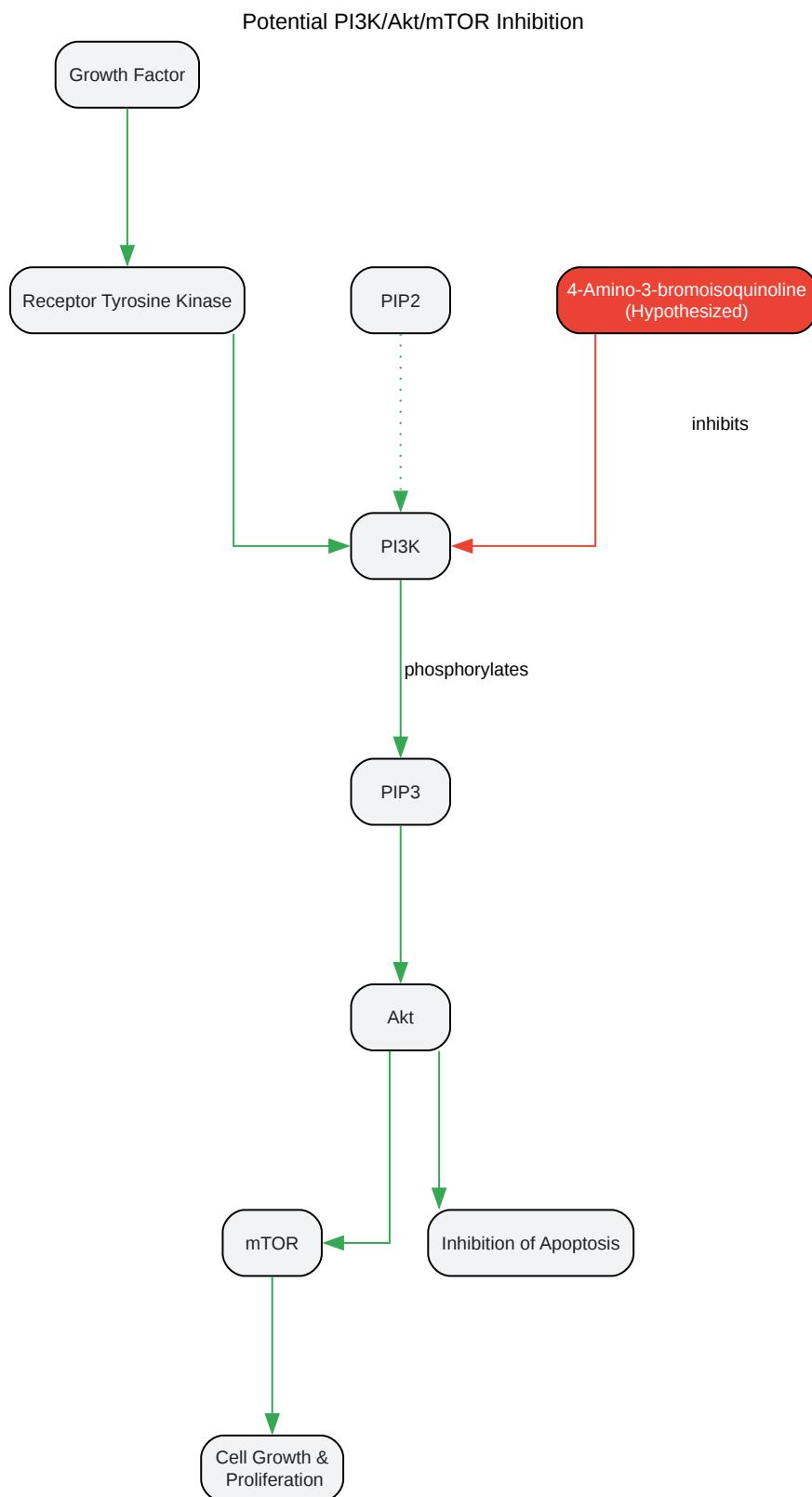
Synthesis

A detailed, experimentally validated protocol for the synthesis of **4-Amino-3-bromoisoquinoline** is not explicitly available in the reviewed literature. However, a plausible synthetic route can be devised based on established reactions for analogous isoquinoline derivatives. A potential two-step synthesis could involve the bromination of 4-aminoisoquinoline.

Proposed Synthetic Pathway

Proposed Synthetic Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromoisoquinolin-4-amine | C9H7BrN2 | CID 640978 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. usbio.net [usbio.net]
- 3. 4-Amino-3-bromoisoquinoline40073-37-8,Purity95+%_ACTIVATE [molbase.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [4-Amino-3-bromoisoquinoline CAS number and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112583#4-amino-3-bromoisoquinoline-cas-number-and-properties\]](https://www.benchchem.com/product/b112583#4-amino-3-bromoisoquinoline-cas-number-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com